

3-Methylpentanoic acid physical and chemical properties

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Compound of Interest

Compound Name: 3-Methylpentanoic acid

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An In-depth Technical Guide to the Physical and Chemical Properties of 3-Methylpentanoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of small molecules is paramount. This guide provides a detailed overview of **3-Methylpentanoic acid**, a branched-chain fatty acid with applications in various fields, including flavor chemistry and organic synthesis.[1][2][3]

General and Physicochemical Properties

3-Methylpentanoic acid, also known as 3-methylvaleric acid, is a carboxylic acid with the chemical formula $C_6H_{12}O_2$. [1][4] It is a colorless to pale yellow liquid at room temperature with a characteristic sour, herbaceous, and slightly green odor. [1][4][5] This compound is soluble in organic solvents and has limited solubility in water. [1] Natural sources of **3-methylpentanoic acid** include cheese, tobacco leaves, and various fruits. [3][5]

The following tables summarize the key physical and chemical properties of **3-Methylpentanoic acid**.

Table 1: General and Physical Properties of **3-Methylpentanoic Acid**

Property	Value	Source(s)
IUPAC Name	3-methylpentanoic acid	[4][6]
Synonyms	3-Methylvaleric acid, β -Methylvaleric acid	[4][7]
CAS Number	105-43-1	[1][8][9]
Molecular Formula	C ₆ H ₁₂ O ₂	[1][4][8]
Molecular Weight	116.16 g/mol	[4][8][10]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sour, herbaceous, slightly green	[4][5]
Density	0.925-0.931 g/mL at 20°C	[4]
Boiling Point	196-198 °C at 760 mmHg	[4][5][6][8][10]
Melting Point	-41 °C	[5][8][10]
Flash Point	85 °C (185 °F) - closed cup	[5]
Water Solubility	5266 mg/L at 25 °C (estimated)	[6]
pKa	4.766 at 25°C	[5]
LogP	1.560 (estimated)	[6]
Refractive Index	n _{20/D} 1.416 (lit.)	[5]

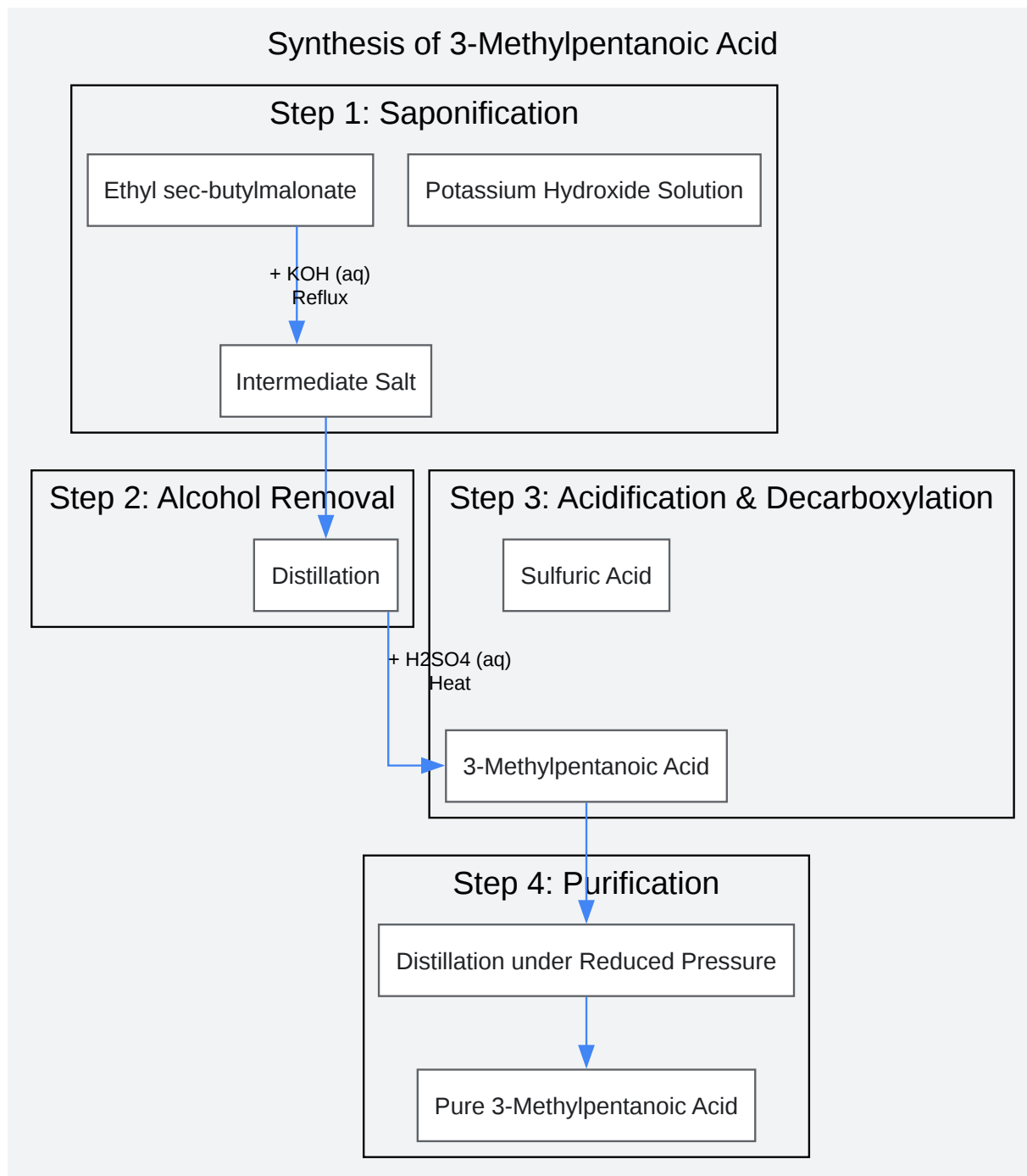
Table 2: Properties of **3-Methylpentanoic Acid** Stereoisomers

Property	(S)-(+)-3-Methylpentanoic Acid	(R)-(-)-3-Methylpentanoic Acid
CAS Number	1730-92-3	16958-25-1
IUPAC Name	(3S)-3-methylpentanoic acid	(3R)-3-methylpentanoic acid
Molecular Formula	C ₆ H ₁₂ O ₂	C ₆ H ₁₂ O ₂
Molecular Weight	116.16 g/mol	116.16 g/mol
Boiling Point	198.999 °C at 760 mmHg	199 °C at 760 mmHg
Melting Point	-66.5 °C	Not Available
Density	0.948 g/cm ³	0.947 g/cm ³
Flash Point	88.369 °C	88.4 °C
pKa (Predicted)	4.80 ± 0.10	4.80 ± 0.10
Optical Rotation	[α] _D 20 +8.5° (in ethanol)	Not Available

Chemical Reactivity and Synthesis

As a carboxylic acid, **3-methylpentanoic acid** can undergo typical reactions such as esterification, reduction to an alcohol, and conversion to an acyl halide. It is used in organic synthesis as a building block for more complex molecules.[\[1\]](#)

One common laboratory synthesis of **3-methylpentanoic acid** involves the saponification and subsequent decarboxylation of ethyl sec-butylmalonate.[\[11\]](#)



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A generalized workflow for the synthesis of **3-Methylpentanoic acid**.

Experimental Protocols

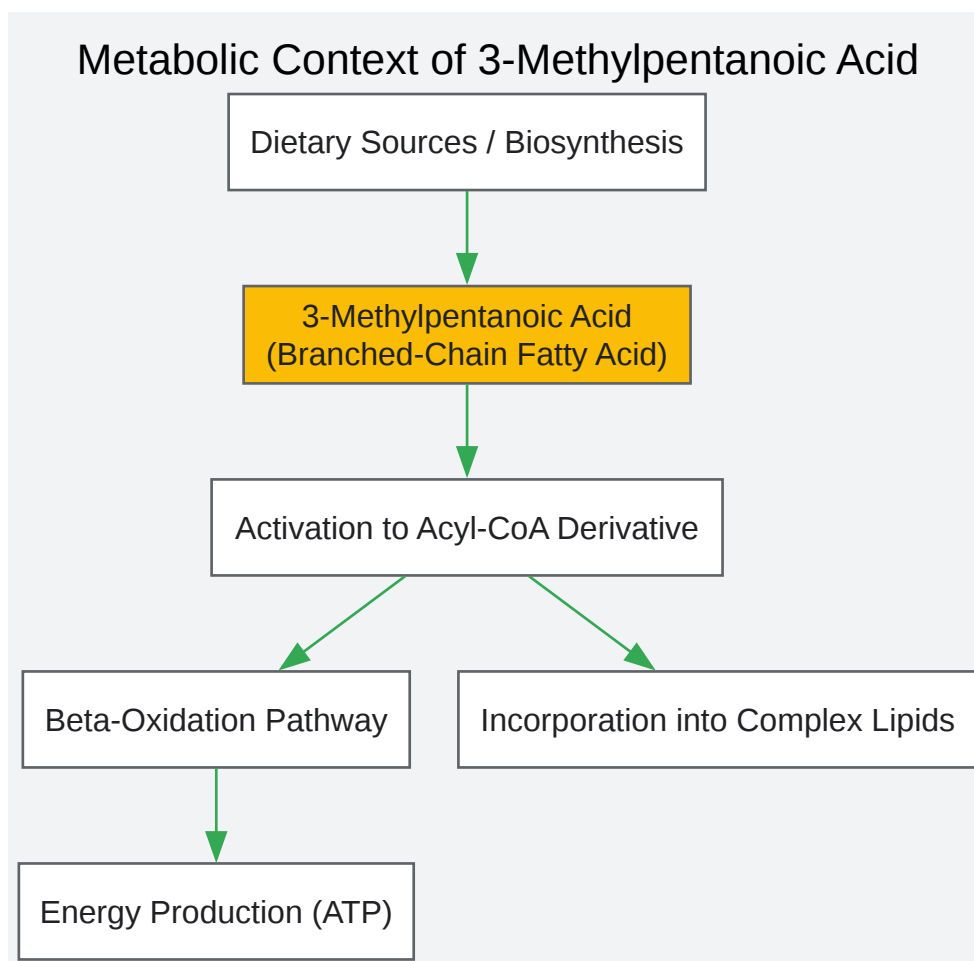
Synthesis of **3-Methylpentanoic Acid** from Ethyl sec-Butylmalonate

This protocol is adapted from a literature procedure.[\[11\]](#)

- **Saponification:** Ethyl sec-butylmalonate is slowly added to a solution of potassium hydroxide. The mixture is refluxed for approximately two hours to ensure complete saponification. The heat of the reaction will cause the solution to reflux quietly.
- **Alcohol Removal:** To facilitate the subsequent decarboxylation, the ethanol formed during saponification must be removed. This is achieved by distilling off a portion of the aqueous solution.
- **Acidification and Decarboxylation:** The reaction mixture is cooled, and a cold solution of concentrated sulfuric acid is added. This protonates the carboxylate groups and catalyzes the decarboxylation upon heating.
- **Isolation and Purification:** The resulting **3-methylpentanoic acid** is then isolated, typically by distillation. Purification is achieved by distillation under reduced pressure.

Metabolic Significance

3-Methylpentanoic acid is classified as a methyl-branched fatty acid.[\[6\]](#)[\[12\]](#) Such fatty acids are found in various biological systems and can play a role in lipid metabolism.[\[6\]](#)



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Conceptual role of **3-Methylpentanoic acid** in metabolic pathways.

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **3-methylpentanoic acid**. Key spectral features are summarized below. While extensive spectral data can be found in databases such as the NIST WebBook, a general overview is provided.^[7]^[13]^[14]

Infrared (IR) Spectroscopy: The IR spectrum of **3-methylpentanoic acid** will exhibit a broad absorption band in the region of 2500-3300 cm^{-1} due to the O-H stretching of the carboxylic acid group. A strong, sharp absorption band will also be present around 1710 cm^{-1} corresponding to the C=O (carbonyl) stretching vibration.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the different types of protons in the molecule. The acidic proton of the carboxyl group will appear as a broad singlet at a downfield chemical shift (typically >10 ppm). The other protons will appear as multiplets in the upfield region.
- ^{13}C NMR: The carbon NMR spectrum will display six distinct signals corresponding to the six carbon atoms in the molecule. The carbonyl carbon will have a characteristic chemical shift in the range of 170-180 ppm.

Mass Spectrometry (MS): Electron ionization mass spectrometry of **3-methylpentanoic acid** will show a molecular ion peak (M^+) at m/z 116. The fragmentation pattern will include characteristic losses of functional groups, which can aid in its identification.

Safety and Handling

3-Methylpentanoic acid is classified as a corrosive substance.[5][8] It can cause severe skin burns and eye damage.[15] Therefore, appropriate personal protective equipment, including gloves, goggles, and a face shield, should be worn when handling this chemical.[5] It should be stored in a well-ventilated place with the container tightly closed.[8] For transportation purposes, it is classified as a Dangerous Good.[9]

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